

Essential Safety and Operational Guide for Handling CCT007093

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Compound of Interest

Compound Name: CCT007093

Cat. No.: B1668743

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This guide provides critical safety protocols and detailed operational procedures for the handling, use, and disposal of **CCT007093**, a potent small molecule inhibitor of PPM1D (Wip1) phosphatase. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

CCT007093 is a potent chemical compound with potential health hazards. The specific toxicological properties may not be fully characterized. Therefore, it is crucial to handle it with the utmost care, treating it as a particularly hazardous substance.

Summary of Required Personal Protective Equipment

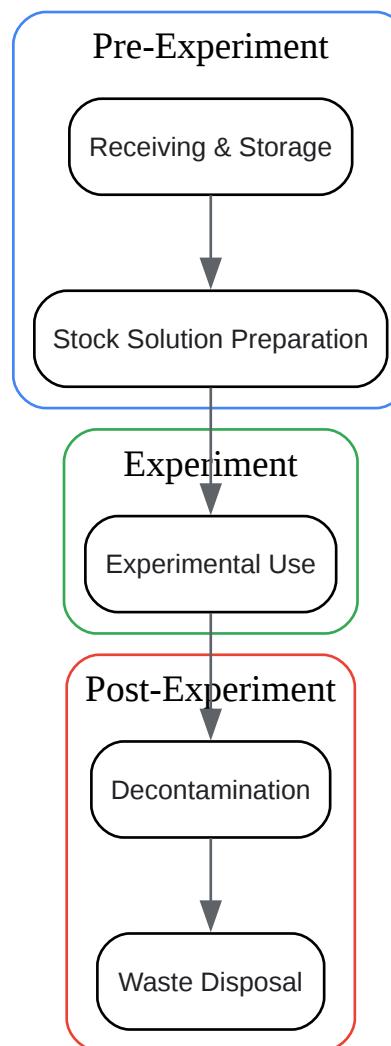
PPE Category	Minimum Requirement	Recommended for High-Concentration Work
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields [1]	Chemical splash goggles or a full-face shield [2] [3]
Hand Protection	Disposable nitrile gloves (minimum 4 mil thickness) [4]	Double-gloving with nitrile gloves [1]
Body Protection	Laboratory coat [1] [2]	Disposable, solid-front protective gown or coveralls [4]
Respiratory Protection	Not generally required for low-volume solution handling in a certified chemical fume hood.	N95 respirator for weighing powder. [5]

Note: Always consult the specific Safety Data Sheet (SDS) for **CCT007093** from your supplier for the most detailed and up-to-date hazard information.

Operational Plan: From Receipt to Disposal

This section outlines a step-by-step workflow for handling **CCT007093** in a laboratory setting.

Experimental Workflow



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Caption: High-level workflow for handling **CCT007093**.

Step 1: Receiving and Storage

- Verification: Upon receipt, verify that the container is intact and properly labeled.
- SDS Access: Ensure a copy of the Safety Data Sheet (SDS) is readily accessible to all personnel working with the compound.
- Storage:

- Solid Compound: Store in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage is at -20°C for up to 3 years.[6]
- Stock Solutions: Store in tightly sealed vials at -80°C for up to 6 months or -20°C for up to 1 month.[6] Avoid repeated freeze-thaw cycles.[6]

Step 2: Stock Solution Preparation

All procedures involving the handling of solid **CCT007093** must be performed in a certified chemical fume hood or a powder containment hood.

- Pre-calculation: Determine the required concentration and volume of the stock solution. **CCT007093** is soluble in DMSO.[7][8]

- Personal Protective Equipment: Don the appropriate PPE as outlined in the high-concentration work column of the PPE table.

- Weighing:

- Place a weigh boat on an analytical balance within the fume hood.
- Carefully transfer the required amount of **CCT007093** powder to the weigh boat using a dedicated spatula.
- Avoid creating dust. If a small amount of powder is spilled, follow the spill cleanup procedure below.

- Dissolution:

- Transfer the weighed powder to an appropriate sterile container (e.g., a conical tube or vial).
- Add the calculated volume of DMSO to the container.
- Cap the container securely and vortex until the solid is completely dissolved.[2]

- Labeling and Storage:

- Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
[\[2\]](#)[\[6\]](#)
- Store the aliquots at the recommended temperature.

Step 3: Experimental Use

- Dilution: When preparing working solutions, dilute the stock solution in the appropriate cell culture medium or buffer. To avoid precipitation, it is recommended to perform dilutions in a stepwise manner.[\[6\]](#) The final concentration of DMSO should typically be kept below 0.5% to avoid solvent-induced cellular toxicity.[\[6\]](#)
- Handling: Always wear appropriate PPE when handling solutions containing **CCT007093**.

Spill and Emergency Procedures

Spill Cleanup Protocol

Spill Type	Procedure
Small Powder Spill (<100mg)	<p>1. Alert personnel in the immediate area. 2. If not already worn, don appropriate PPE, including an N95 respirator. 3. Gently cover the spill with absorbent pads or paper towels to prevent aerosolization.^[9] 4. Lightly wet the absorbent material with water to dissolve the powder.^{[5][9]} 5. Carefully wipe up the spill, working from the outside in. 6. Place all contaminated materials into a sealed bag for hazardous waste disposal. 7. Decontaminate the area with a suitable laboratory detergent, followed by a rinse with 70% ethanol.</p>
Small Liquid Spill (<10ml)	<p>1. Alert personnel in the immediate area. 2. Don appropriate PPE. 3. Cover the spill with absorbent material. 4. Collect the saturated absorbent material and place it in a sealed bag for hazardous waste disposal. 5. Decontaminate the area with a suitable laboratory detergent, followed by a rinse with 70% ethanol.</p>
Large Spill or Personnel Exposure	<p>1. Evacuate the immediate area. 2. If there is skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention. 3. If there is eye contact, flush with an eyewash station for at least 15 minutes and seek medical attention. 4. Contact your institution's Environmental Health and Safety (EHS) office for guidance on cleanup.</p>

Disposal Plan

All waste contaminated with **CCT007093** must be treated as hazardous chemical waste.

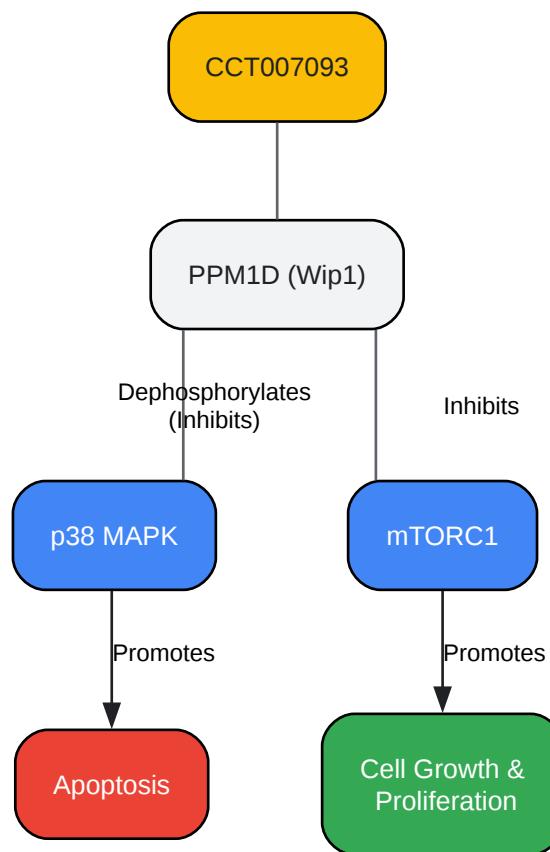
Waste Stream Management

Waste Type	Collection and Disposal Procedure
Solid Waste	(e.g., contaminated gloves, weigh boats, pipette tips) - Collect in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	(e.g., unused stock solutions, experimental media) - Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain. [10]
Sharps	(e.g., contaminated needles, serological pipettes) - Dispose of in a designated, puncture-resistant sharps container for chemically contaminated sharps. [4]

Follow your institution's specific guidelines for hazardous waste pickup and disposal.

Mechanism of Action and Signaling Pathway

CCT007093 is an inhibitor of the serine/threonine phosphatase PPM1D (also known as Wip1). Inhibition of PPM1D by **CCT007093** leads to the activation of the p38 MAPK and mTORC1 signaling pathways.[\[11\]](#)



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Caption: CCT007093 inhibits PPM1D, leading to increased p38 and mTORC1 activity.

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